

# Synthesis and Characterization of 5-(Methylthio)Thiophene-2-Carbaldehyde: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

**Compound Name:** 5-(Methylthio)Thiophene-2-Carbaldehyde

**Cat. No.:** B1349795

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the synthesis and characterization of **5-(Methylthio)Thiophene-2-Carbaldehyde** (CAS No. 24445-35-0), a key heterocyclic building block in organic synthesis. While detailed experimental data for this specific compound is not extensively published, this document outlines the most probable and effective synthetic routes and characterization methodologies based on established chemical principles and data from closely related analogues. The guide covers common synthetic pathways, such as the Vilsmeier-Haack reaction and lithiation-formylation, detailed protocols for spectroscopic and spectrometric analysis, and expected physicochemical properties. All quantitative data is presented in structured tables, and logical workflows are visualized using diagrams to aid in experimental design and execution.

## Introduction

**5-(Methylthio)Thiophene-2-Carbaldehyde** is an organosulfur compound featuring a thiophene ring substituted with a formyl group at the 2-position and a methylthio group at the 5-position. The electron-donating nature of the methylthio group activates the thiophene ring, making this compound a versatile intermediate for the synthesis of more complex molecules. It

serves as a valuable precursor in the development of pharmaceuticals, agrochemicals, and materials science, particularly in the creation of conductive polymers and organic semiconductors. This guide consolidates the available information and provides inferred, well-established protocols to facilitate its synthesis and thorough characterization.

## Physicochemical Properties

The physical and chemical properties of **5-(Methylthio)Thiophene-2-Carbaldehyde** are summarized below. It is a low melting point solid, and its appearance can vary.

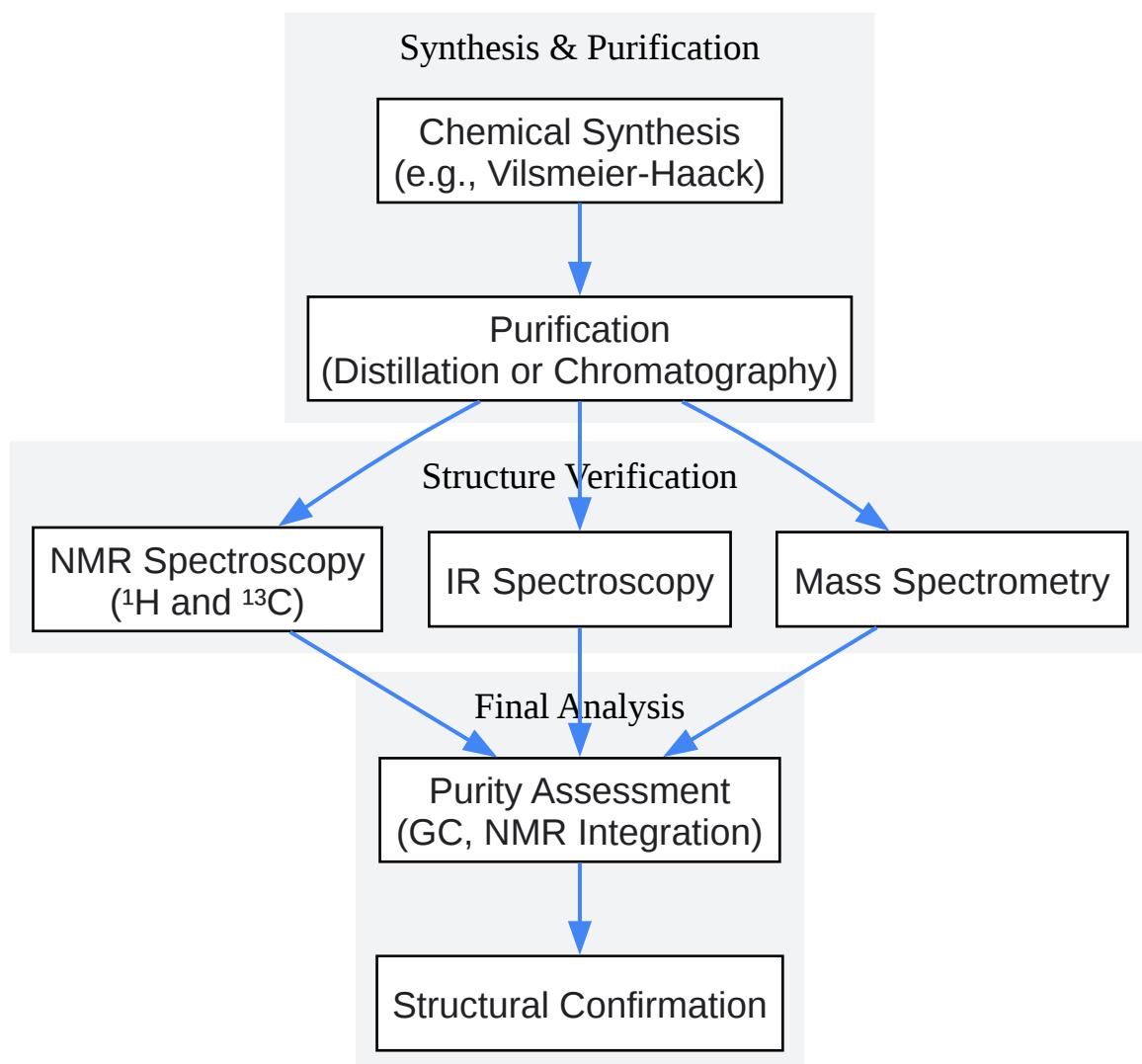
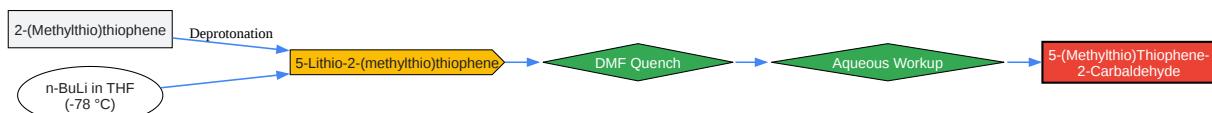
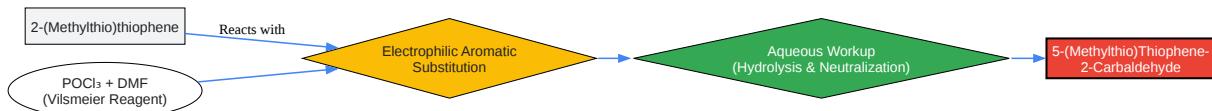
Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>6</sub> OS <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	158.24 g/mol	<a href="#">[1]</a>
CAS Number	24445-35-0	<a href="#">[1]</a>
Appearance	Solid; White to pale yellow or orange-green crystal, powder, or lump	<a href="#">[2]</a>
Form	Solid	

## Synthesis Methodologies

The introduction of a formyl group onto an electron-rich thiophene ring is typically achieved via electrophilic aromatic substitution. The starting material for these syntheses is 2-(methylthio)thiophene. Two primary, high-yielding methods are applicable for the regioselective synthesis of **5-(Methylthio)Thiophene-2-Carbaldehyde**.

### Method 1: Vilsmeier-Haack Formylation

The Vilsmeier-Haack reaction is a widely used and reliable method for the formylation of electron-rich aromatic and heteroaromatic compounds.[\[3\]](#) The reaction employs a Vilsmeier reagent, typically formed *in situ* from phosphorus oxychloride (POCl<sub>3</sub>) and a substituted amide like N,N-dimethylformamide (DMF). The methylthio group at the 2-position of the starting material directs the formylation to the vacant and electronically favored 5-position.



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scbt.com [scbt.com]
- 2. 5-(Methylthio)thiophene-2-carboxaldehyde [myskinrecipes.com]
- 3. Thiophene-2-carboxaldehyde - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Synthesis and Characterization of 5-(Methylthio)Thiophene-2-Carbaldehyde: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1349795#synthesis-and-characterization-of-5-methylthio-thiophene-2-carbaldehyde>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)